2-(4-Methyl-2-nitrophenoxy)propanohydrazide structural analysis

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Compound of Interest

Compound Name:	*2-(4-Methyl-2-nitrophenoxy)propanohydrazide*
CAS No.:	*588678-31-3*
Cat. No.:	*B1334249*

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An In-depth Technical Guide to the Structural Analysis of **2-(4-Methyl-2-nitrophenoxy)propanohydrazide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(4-Methyl-2-nitrophenoxy)propanohydrazide is a molecule belonging to the phenoxypropanohydrazide class of compounds. Its chemical formula is C10H13N3O4[1]. The core structure, featuring a substituted aromatic ring linked to a hydrazide moiety via a propoxy bridge, is of significant interest in medicinal chemistry. The hydrazide and its corresponding hydrazone derivatives are recognized as versatile scaffolds that exhibit a wide array of biological activities, including antimicrobial, anti-inflammatory, and anticonvulsant properties[2][3][4].

A thorough and unambiguous determination of the molecular structure of **2-(4-Methyl-2-nitrophenoxy)propanohydrazide** is a prerequisite for understanding its chemical reactivity,

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structure-activity relationships (SAR), and potential as a therapeutic agent. This guide provides a comprehensive overview of the synergistic analytical techniques employed for its complete structural elucidation, moving beyond a simple listing of methods to explain the causality behind experimental choices and the logic of an integrated analytical approach.

Synthesis and Derivatization Pathway

The synthesis of **2-(4-Methyl-2-nitrophenoxy)propanohydrazide** typically follows a two-step process. The first step involves the synthesis of the corresponding ester, methyl 2-(4-methyl-2-nitrophenoxy)propanoate, which is then reacted with hydrazine hydrate to yield the final hydrazide product[2][5]. This hydrazide serves as a crucial intermediate for creating a library of derivative compounds, most commonly Schiff bases (hydrazones), through condensation reactions with various aldehydes and ketones[2][6]. The analysis of these derivatives often provides further confirmation of the core hydrazide structure.

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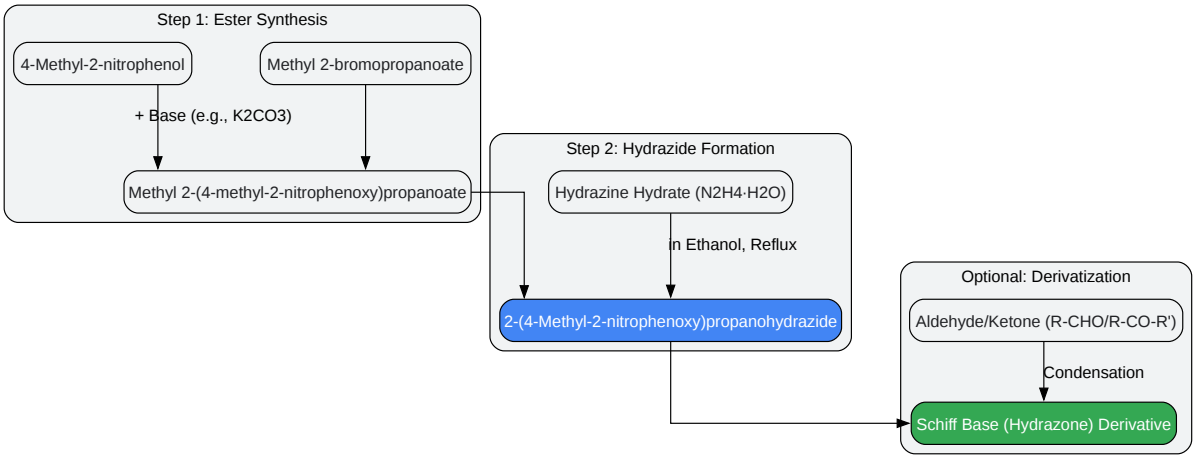

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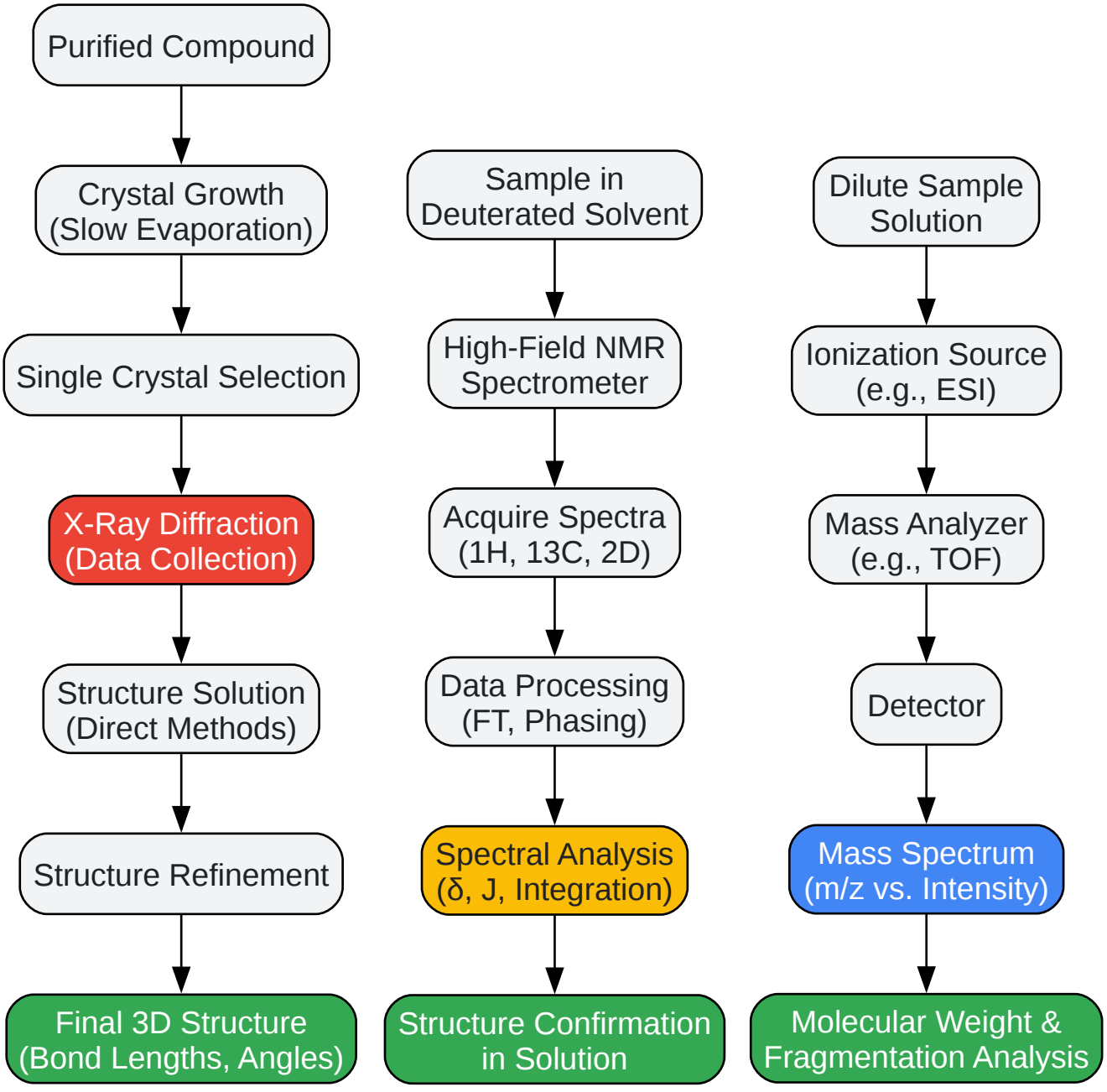

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Sources

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